

# Calcium Sulfite: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: Calcium sulfite

Cat. No.: B084615

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This technical guide provides comprehensive information on the chemical identity, safety data, and handling protocols for **calcium sulfite**. The information is compiled for professionals in research and development who require detailed safety and operational specifications.

## Chemical Identification

**Calcium sulfite** is an inorganic compound. It is the calcium salt of sulfurous acid. It is most commonly available in its anhydrous form or as a hydrate.

Identifier	Anhydrous	Hemihydrate	Tetrahydrate
IUPAC Name	Calcium sulfite	Calcium sulfite hemihydrate	Calcium sulfite tetrahydrate
CAS Number	10257-55-3	29501-28-8	72878-03-6
EC Number	233-596-8	-	-
Chemical Formula	CaSO <sub>3</sub>	CaSO <sub>3</sub> · ½H <sub>2</sub> O	CaSO <sub>3</sub> · 4H <sub>2</sub> O

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of anhydrous **calcium sulfite**.

Property	Value
Molecular Weight	120.17 g/mol
Appearance	White solid
Melting Point	600 °C (1,112 °F; 873 K)[1]
Solubility in Water	4.3 mg/100 mL (at 18 °C)[1]
Flash Point	Non-flammable[1]

## Safety and Hazard Information

**Calcium sulfite** is classified with the following hazards. The information is a composite from multiple safety data sheets.

Hazard Category	Classification	Precautionary Statement Codes
Acute Oral Toxicity	Harmful if swallowed	P301+P312
Acute Dermal Toxicity	Harmful in contact with skin	P280
Skin Irritation	Causes skin irritation	P302+P352, P332+P313
Eye Irritation	Causes serious eye irritation	P280, P305+P351+P338
Acute Inhalation Toxicity	Harmful if inhaled	P261, P304+P340
Specific Target Organ Toxicity	May cause respiratory irritation	P261, P304+P340

To the best of our knowledge, the toxicological properties of this chemical have not been thoroughly investigated.

## Experimental Protocols for Toxicological Assessment

The hazard classifications listed in Section 3.0 are determined by standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and

Development (OECD). The following are summaries of the methodologies for key acute toxicity tests.

## OECD 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is designed to assess the acute toxic response to a substance administered orally.

- Principle: This procedure avoids using mortality as an endpoint and instead relies on the observation of clear signs of toxicity at one of a series of fixed dose levels.[\[2\]](#)
- Methodology:
  - Sighting Study: A preliminary study is performed on a single animal to determine the appropriate starting dose for the main study. The initial dose is selected from fixed levels (5, 50, 300, 2000 mg/kg) and is expected to produce some signs of toxicity without causing mortality.[\[2\]](#)[\[3\]](#)
  - Main Study: Groups of at least five animals of a single sex (typically female rats) are used for each dose level.[\[3\]](#) The substance is administered as a single dose by gavage.[\[3\]](#) Animals are fasted before dosing.[\[3\]](#)
  - Observation: Animals are observed for a minimum of 14 days.[\[2\]](#)[\[4\]](#) Daily detailed observations for signs of toxicity and measurements of body weight are recorded.[\[3\]](#) At the end of the study, a gross necropsy is performed on all animals.[\[3\]](#)
  - Endpoint: The study identifies the dose that causes evident toxicity or death, or determines that no effects are seen at the highest dose.[\[3\]](#) This allows for classification of the substance according to the Globally Harmonised System (GHS).[\[3\]](#)

## OECD 404: Acute Dermal Irritation/Corrosion

This test evaluates the potential of a substance to cause local irritation or corrosion upon application to the skin.

- Principle: The substance is applied in a single dose to the skin of an experimental animal (typically an albino rabbit) to assess skin reactions.[\[5\]](#)[\[6\]](#) Untreated skin on the same animal serves as a control.[\[5\]](#)[\[6\]](#)

- Methodology:
  - Application: Approximately 0.5 g of the solid substance is applied to a small area of skin (about 6 cm<sup>2</sup>) and covered with a gauze patch.[\[5\]](#)
  - Exposure: The exposure period is typically 4 hours, after which the residual substance is removed.[\[5\]](#)
  - Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[\[7\]](#) Observations may continue for up to 14 days to determine the reversibility of the effects.[\[5\]](#)[\[8\]](#)
  - Scoring: Skin reactions are scored to evaluate the severity and nature of the lesions.[\[5\]](#) If a corrosive effect is observed, the test is terminated immediately.[\[8\]](#)
  - Confirmation: If an initial test on one animal does not show corrosion, the response is confirmed using up to two additional animals.[\[5\]](#)

## OECD 405: Acute Eye Irritation/Corrosion

This guideline assesses the potential of a substance to cause irritation or corrosion when applied to the eye.

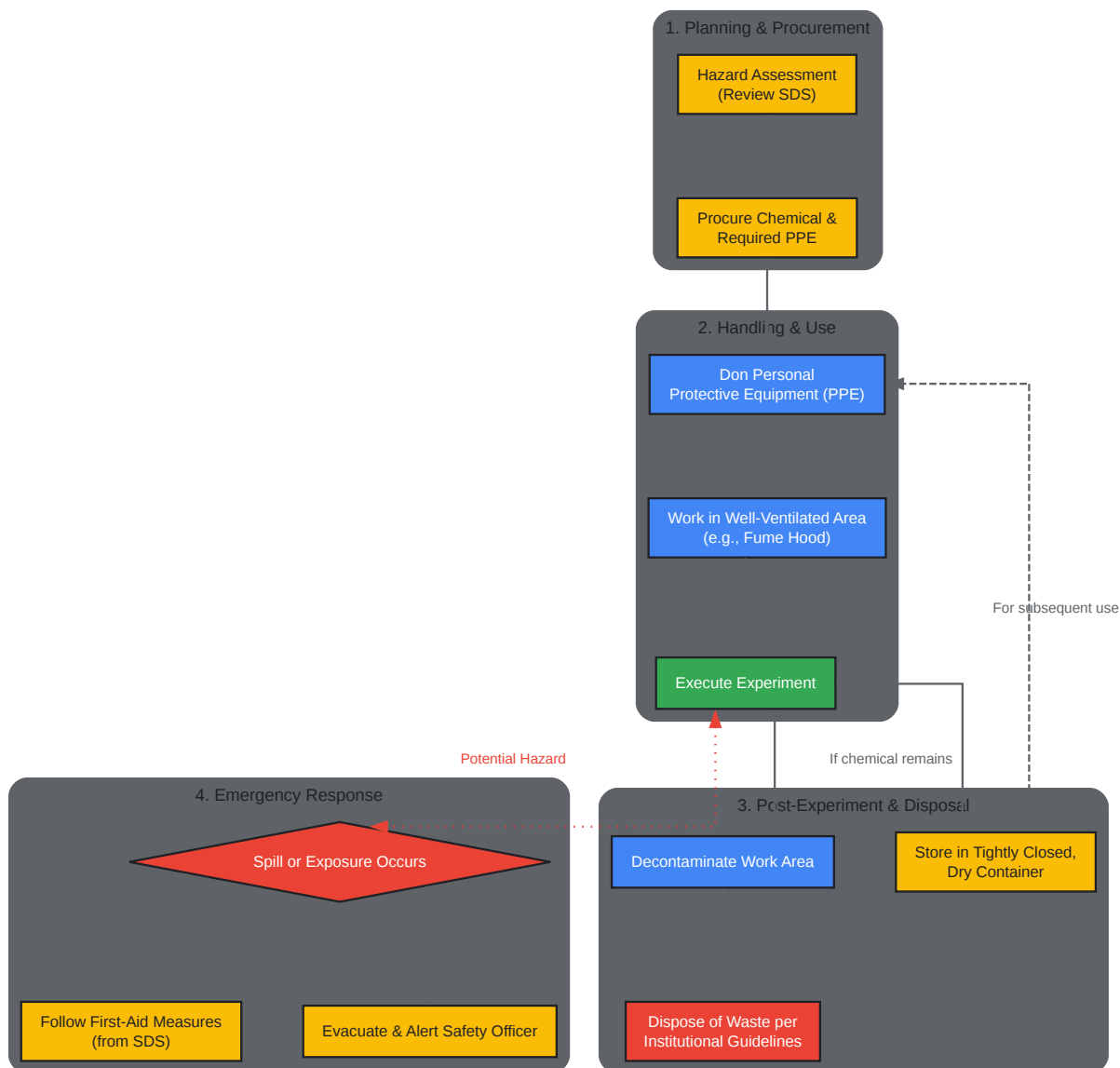
- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye in an experimental animal (albino rabbit is preferred). The untreated eye serves as a control.[\[9\]](#)[\[10\]](#)
- Methodology:
  - Application: A single dose of the substance is instilled into the eye. The eyelids are held together for about one second to prevent loss of the material.[\[11\]](#) The use of topical anesthetics and systemic analgesics is recommended to minimize pain.[\[9\]](#)[\[11\]](#)
  - Observation: Eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[9\]](#)[\[12\]](#) The observation period can extend up to 21 days to assess the reversibility of effects.[\[10\]](#)[\[11\]](#)

- Sequential Testing: The test is conducted sequentially. If the first animal shows corrosive effects, no further testing is performed.<sup>[11]</sup> If the initial test is negative or shows mild irritation, the result is confirmed in up to two additional animals.<sup>[9][10]</sup>

## Safe Handling and Emergency Workflow

Proper handling of chemical substances is critical to ensure laboratory safety. The following diagram illustrates a logical workflow for the safe management of a chemical like **calcium sulfite**, from acquisition to disposal.

## Safe Chemical Handling Workflow for Calcium Sulfite

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Caption: Workflow for safe chemical handling, from planning to emergency response.

## First-Aid Measures

In case of exposure, follow these first-aid measures as recommended by safety data sheets.

Exposure Route	First-Aid Procedure
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[10]</a>
Skin Contact	Remove contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. <a href="#">[2]</a> <a href="#">[10]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 10-15 minutes. Seek medical attention. <a href="#">[2]</a> <a href="#">[13]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water if the person is conscious. Call a poison center or doctor/physician if you feel unwell. <a href="#">[2]</a> <a href="#">[14]</a>

## Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be used when handling **calcium sulfite**.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[10]
Skin Protection	Wear impervious gloves and protective clothing.[2][10]
Respiratory Protection	Use a particulate filter device (EN 143) or a NIOSH/MSHA approved respirator if dust formation is likely.[13][14]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands thoroughly after handling.[10][14] Ensure an eyewash station and safety shower are available.[2]

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